Operational Safety Guide: Handling ARN14686 (RORγt Inverse Agonist)

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Compound of Interest	
Compound Name:	*ARN14686*
CAS No.:	*1628345-10-7*
Cat. No.:	*B605580*

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Executive Safety Directive

ARN14686 is a potent, selective inverse agonist of the Retinoic Acid Receptor-related Orphan Receptor gamma t (RORγt). Unlike standard laboratory reagents, this compound is a highly specific immunomodulator designed to inhibit Th17 cell differentiation and IL-17 production.

The Core Directive: Due to its nanomolar potency and specific biological activity, **ARN14686** must be handled as a High Potency Active Pharmaceutical Ingredient (HPAPI). In the absence of a compound-specific Occupational Exposure Limit (OEL), you must default to Occupational Exposure Band (OEB) 4 protocols (

) until definitive toxicology data proves otherwise.

Do not rely solely on PPE. Your primary defense is containment (Engineering Controls). PPE is the redundancy layer.

Hazard Profiling & Mechanism

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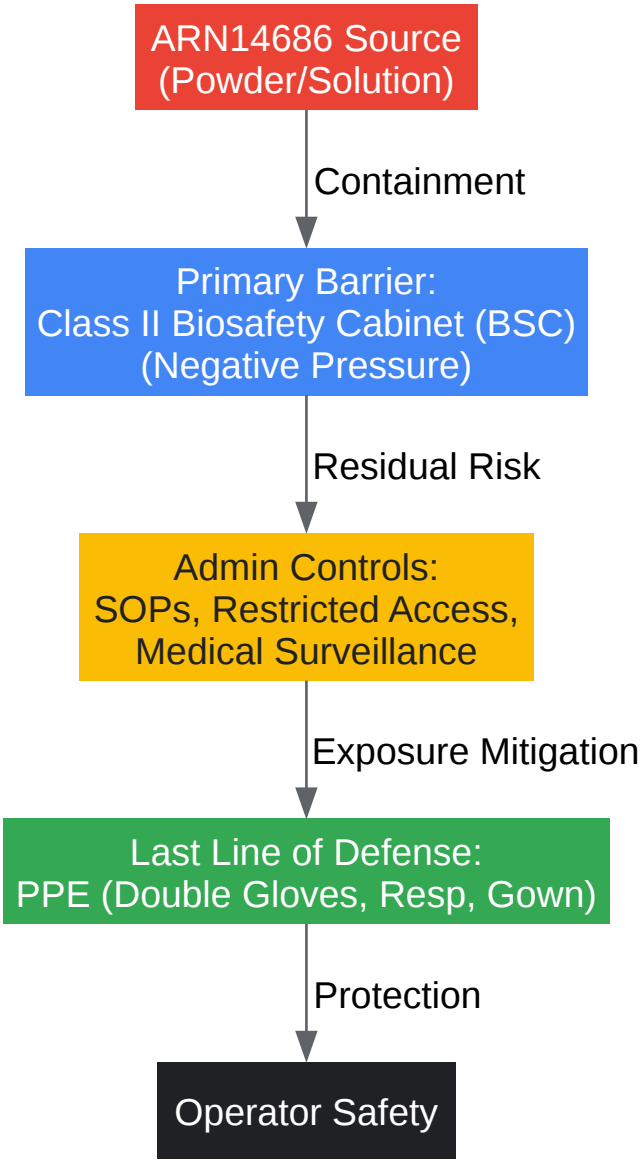
To understand the safety protocol, you must understand the molecule's intent. **ARN14686** functions by binding to the ligand-binding domain of RORγt, destabilizing Helix 12 (H12), and recruiting corepressor proteins.

- Biological Risk: Systemic absorption can lead to unintended immune suppression.
- Physical Risk: As a dry powder, electrostatic forces can cause aerosolization during weighing, creating an inhalation hazard.
- Solvent Risk: Once solubilized (typically in DMSO), the compound can penetrate the skin more easily. DMSO acts as a carrier vehicle, bypassing the skin's natural barrier.

Hierarchy of Controls (Visualized)

The following diagram illustrates the mandatory safety layers for handling **ARN14686**. Note that "Engineering Controls" (The Biosafety Cabinet) are upstream of PPE.

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Figure 1: The Hierarchy of Controls for **ARN14686**. Note that PPE is the final barrier, not the first.

Personal Protective Equipment (PPE) Specifications

For OEB 4 compounds, generic lab gear is insufficient. Use the following specifications to ensure barrier integrity.

A. Respiratory Protection[1][2][3][4]

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- Powder Handling: If a Biosafety Cabinet (BSC) is not available (strongly discouraged), a Powered Air Purifying Respirator (PAPR) with HEPA filters is mandatory.
- Inside BSC: An N95 (NIOSH-approved) or FFP3 (EU standard) mask is recommended as a secondary fail-safe against accidental withdrawal of hands/arms from the air curtain.

B. Dermal Protection (Gloves)

ARN14686 is frequently solvated in Dimethyl Sulfoxide (DMSO). Standard latex is permeable to DMSO within minutes.

Layer	Material	Thickness	Specification	Rationale
Inner Glove	Nitrile	2.5 - 4 mil	Extended Cuff	Acts as the "skin" layer. Tape cuff to lab coat.
Outer Glove	Nitrile	5 - 8 mil	High-Grip / Chem-Tested	The sacrificial layer. Remove immediately if splashed.
Compatibility	NO LATEX	N/A	ASTM F739 Tested	DMSO permeates latex in <5 mins. Nitrile offers >30 mins breakthrough time.

C. Body Protection[1][4][5][6]

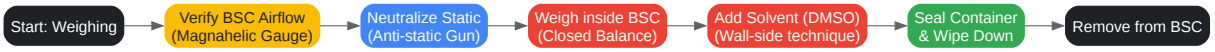
- Gowning: Disposable Tyvek® lab coat or back-closing isolation gown. Cotton lab coats are absorbent and retain the compound, creating a secondary contamination source.
- Eye Protection: Chemical splash goggles (ventless or indirect vent). Safety glasses are insufficient for liquid handling.

Operational Protocols

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Workflow: Powder Weighing & Solubilization

This is the highest-risk activity. Follow this logic flow to minimize aerosol generation.



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Figure 2: Step-by-step containment workflow for weighing and solubilizing **ARN14686**.

Detailed Steps:

- Preparation: Place an absorbent "chem-mat" inside the BSC. Pre-wet a wipe with 10% bleach (or appropriate deactivator) and place it in the corner of the BSC.
- Static Control: Powders like **ARN14686** are static-prone. Use an anti-static gun or ionizer bar near the balance to prevent "flying powder."
- Solvent Addition: Add DMSO slowly down the side of the vial wall to prevent splashing.
- The "Dirty/Clean" Rule: Your outer gloves are now "dirty." Remove them inside the BSC before touching the sash, chair, or notebook.

Waste Disposal & Deactivation[2][7]

- Solid Waste: All pipette tips, vials, and gloves utilized must be disposed of in a dedicated solid hazardous waste container labeled "Cytotoxic/Potent Agent."
- Liquid Waste: DMSO solutions must be collected in a glass container (compatible with DMSO). Do not use standard HDPE unless verified for DMSO storage.
- Deactivation: RORγt modulators are organic molecules. Surface decontamination can be achieved using a surfactant-based cleaner followed by 70% Ethanol. For spill cleanup, use a 10% bleach solution (oxidative degradation) followed by water to remove corrosive residue.

Emergency Response (Spill Protocol)

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If **ARN14686** powder is spilled outside the BSC:

- Evacuate: Clear the immediate area for 15 minutes to allow aerosols to settle.
- Don PPE: Wear N95/P100 respirator, double gloves, and Tyvek suit.
- Cover: Gently cover the spill with paper towels dampened with water (to prevent dust generation).
- Clean: Scoop up the material. Do not sweep. Wipe the area 3x with soap/water, then ethanol.

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